

physical and chemical properties of 2,7-Dibromofluorene

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Compound of Interest

Compound Name: 2,7-Dibromofluorene

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An In-depth Technical Guide to 2,7-Dibromofluorene

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,7-Dibromofluorene is a halogenated polycyclic aromatic hydrocarbon that serves as a crucial building block in the synthesis of advanced organic materials.^{[1][2]} Its rigid, planar fluorene core, functionalized with bromine atoms at the 2 and 7 positions, makes it an ideal intermediate for creating a variety of functional polymers and small molecules.^[3] These materials, particularly polyfluorene derivatives, are of significant interest due to their excellent thermal and chemical stability, high quantum efficiency, and wide band gaps, which are desirable properties for applications in organic light-emitting diodes (OLEDs), solar cells, and other organic electronic devices.^{[1][4][5]} This guide provides a comprehensive overview of the physical and chemical properties of **2,7-Dibromofluorene**, detailed experimental protocols for its synthesis and key reactions, and a summary of its applications.

Core Physical and Chemical Properties

The fundamental properties of **2,7-Dibromofluorene** are summarized below. These data are essential for its handling, characterization, and application in synthetic chemistry.

Physical Properties

Property	Value	Reference
Appearance	White to pale cream or pale pink crystals or powder	[6]
Melting Point	164-166 °C	[1][7][8][9][10]
Boiling Point	402.7 °C at 760 mmHg (estimate)	[11]
Density	~1.72-1.79 g/cm ³ (estimate)	[7][11]
Solubility	Soluble in chloroform; slightly soluble in ethanol and ether; almost insoluble in water.	[1][4]
Vapor Pressure	2.5E-06 mmHg at 25°C	[7][11]

Chemical and Spectroscopic Data

Property	Value	Reference
Molecular Formula	C ₁₃ H ₈ Br ₂	[8]
Molecular Weight	324.01 g/mol	[7][8][12]
IUPAC Name	2,7-dibromo-9H-fluorene	[6][12]
CAS Number	16433-88-8	[1][8]
¹ H NMR (CDCl ₃)	δ (ppm) 7.65 (s, 2H), 7.60 (d, J = 8 Hz, 2H), 7.51 (dd, J = 8 Hz, 2H), 3.85 (s, 2H)	
¹³ C NMR (CDCl ₃)	δ (ppm) 144.92, 139.81, 130.27, 128.43, 121.31, 121.07, 36.68	[13]
InChI Key	AVXFJPFSWLMKSG-UHFFFAOYSA-N	[8][14]
SMILES	BrC1ccc2c(Cc3cc(Br)ccc23)c1	[8][9]

Experimental Protocols

Detailed methodologies for the synthesis and key reactions of **2,7-Dibromofluorene** are critical for its practical application in research and development.

Synthesis of 2,7-Dibromofluorene from Fluorene

A common method for the synthesis of **2,7-Dibromofluorene** involves the direct bromination of fluorene. One effective protocol utilizes copper(II) bromide on alumina as the brominating agent.^{[3][13]}

Materials:

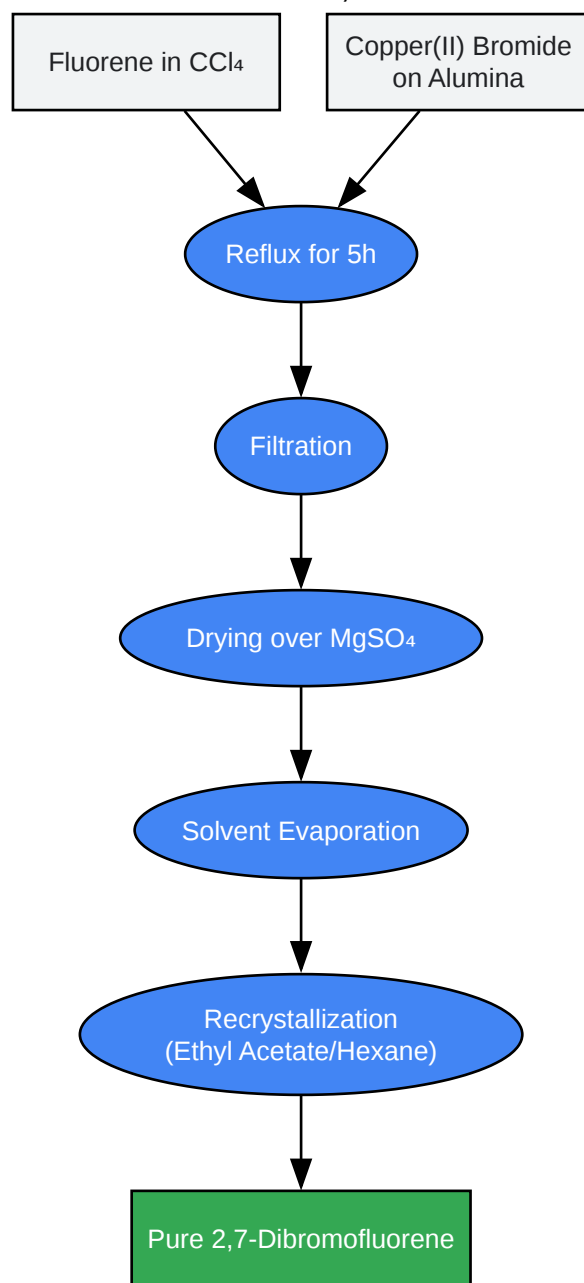
- Fluorene (1.5 g, 9.0 mmol)
- Copper(II) bromide on alumina (30 g)
- Carbon tetrachloride (CCl₄, 130 mL)
- Magnesium sulfate (anhydrous)
- Ethyl acetate/hexane mixture (5:95 v/v)

Procedure:

- A solution of fluorene in CCl₄ (80 mL) is prepared.
- 30 g of copper(II) bromide on alumina is added to the solution.
- The mixture is stirred at reflux for 5 hours.^{[3][13]}
- After cooling to room temperature, the solid material is removed by filtration and washed with CCl₄ (50 mL).^[13]
- The combined organic solution is dried over anhydrous magnesium sulfate.^{[3][13]}
- The solvent is removed under reduced pressure, yielding the crude product as a yellow solid.^[13]

- The product is purified by recrystallization from a mixture of ethyl acetate/hexane (5:95 v/v) to give pale yellow crystals.[13] Yield: 2.87 g (98%)[13]

Synthesis Workflow of 2,7-Dibromofluorene



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Synthesis of **2,7-Dibromofluorene**.

Oxidation to 2,7-Dibromo-9-fluorenone

2,7-Dibromofluorene can be readily oxidized to 2,7-Dibromo-9-fluorenone, another important intermediate, particularly for the synthesis of polymers with altered electronic properties.[15][16]

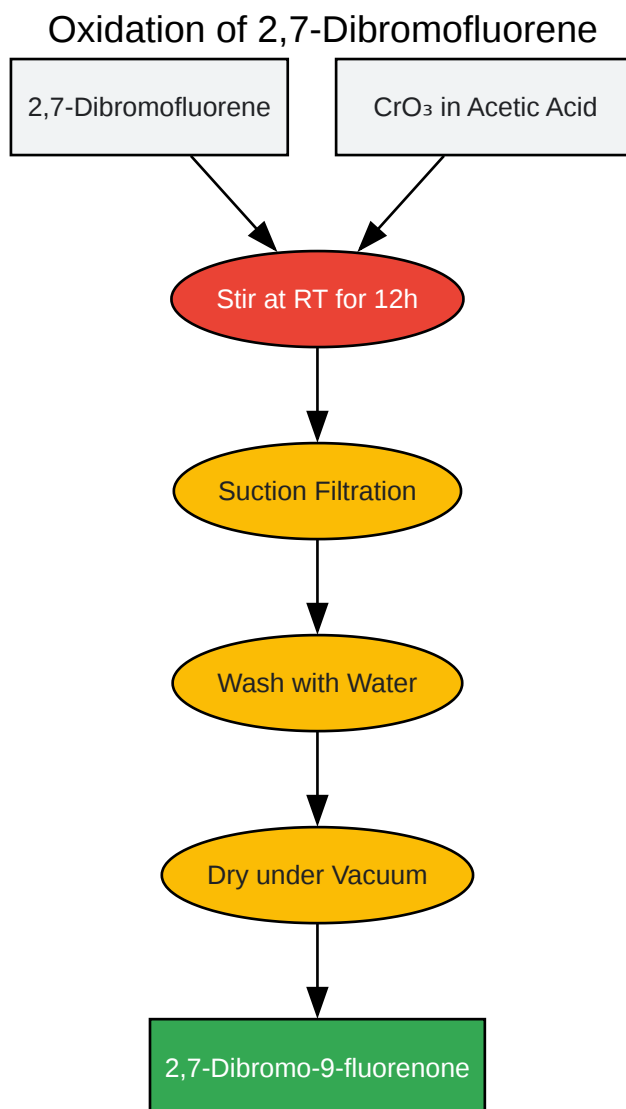
Materials:

- **2,7-Dibromofluorene** (10.0 g, 30.9 mmol)
- Chromium(VI) oxide (CrO_3 , 12 g, 0.12 mol)
- Acetic acid (250 mL)
- Water

Procedure:

- A suspension of **2,7-Dibromofluorene** and CrO_3 in acetic acid is prepared.[15]
- The mixture is stirred at room temperature for 12 hours.[15]
- The resulting yellow precipitate is collected by suction filtration.[15]
- The collected solid is washed thoroughly with water.
- The product is dried under vacuum to yield 2,7-Dibromo-9-fluorenone as a yellow solid.[15]

Yield: 10.1 g (98%)[15]



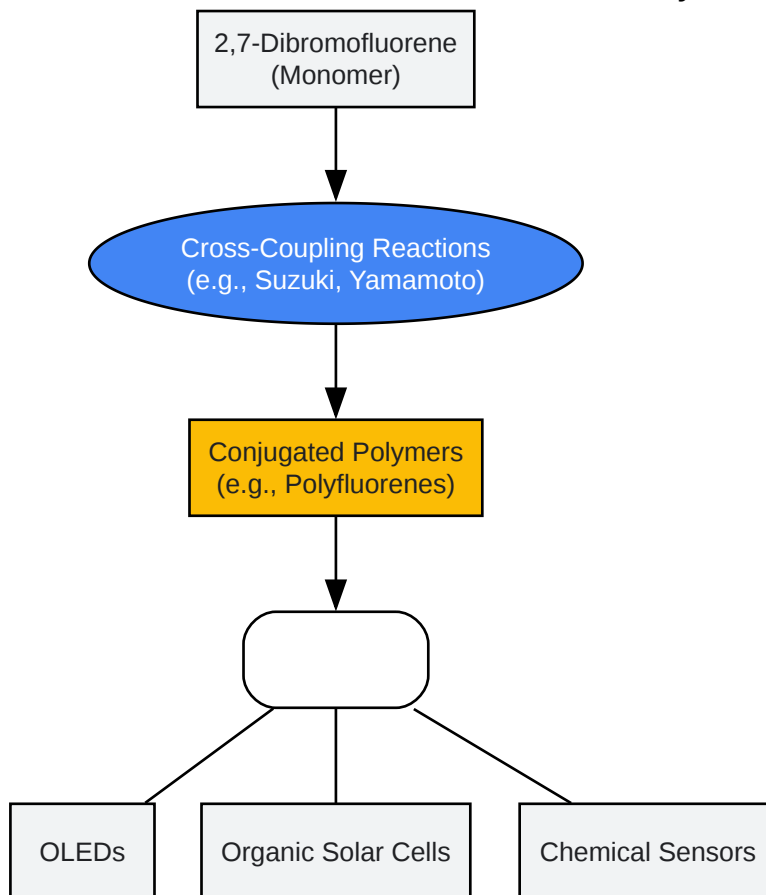
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A key reaction of **2,7-Dibromofluorene**.

Role as a Versatile Chemical Intermediate

The primary utility of **2,7-Dibromofluorene** lies in its role as a monomer for the synthesis of conjugated polymers via cross-coupling reactions, such as Suzuki and Yamamoto couplings. The bromine atoms provide reactive sites for the formation of new carbon-carbon bonds, enabling the construction of extended π -conjugated systems. These polymers are the active components in a range of organic electronic devices.

Role of 2,7-Dibromofluorene in Materials Synthesis



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2,7-Dibromofluorene as a building block.

Safety and Handling

2,7-Dibromofluorene is classified as an irritant. It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[12] Standard laboratory personal protective equipment, including gloves, eye shields, and a dust mask (type N95), should be used during handling. It should be stored in a dry, well-sealed container at room temperature.[1]

Conclusion

2,7-Dibromofluorene is a foundational molecule in the field of organic electronics. Its well-defined structure and reactivity allow for the systematic design and synthesis of high-performance materials. The data and protocols presented in this guide offer a comprehensive

resource for researchers and professionals working with this versatile compound, facilitating its effective use in the development of next-generation electronic and photonic devices.

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